

A Technical Guide to IR-797 Chloride for Near-Infrared Imaging

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B15556525

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **IR-797 chloride**, a versatile heptamethine cyanine dye, for its application in near-infrared (NIR) imaging. It covers the dye's fundamental properties, key applications, and detailed experimental protocols tailored for researchers new to the field.

Introduction to NIR Imaging and IR-797 Chloride

Near-infrared (NIR) fluorescence imaging is a powerful, non-invasive technique that utilizes light in the 700-900 nm window. This spectral range offers significant advantages for in vivo studies, including deeper tissue penetration and reduced autofluorescence from biological tissues, leading to a higher signal-to-noise ratio.

IR-797 chloride is a methanol-soluble, chlorinated heptamethine cyanine dye that absorbs and emits light within this NIR window.^{[1][2][3]} Its robust photophysical properties and versatile chemical structure make it a valuable tool for a range of preclinical research applications, including high-resolution fluorescent imaging, development of targeted drug delivery systems, and as a potential agent in photodynamic therapy (PDT).^{[1][4][5]} Some studies also note that IR-797 possesses cytotoxic and aggregation-induced-emission (AIE) properties.^[6]

Core Properties of IR-797 Chloride

The utility of **IR-797 chloride** in NIR imaging is dictated by its physicochemical and photophysical characteristics.

Table 1: Physicochemical Properties of IR-797 Chloride

Property	Value	Citations
Synonym	2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-ethylidene]-1-cyclopenten-1-yl]-ethenyl]-1,3,3-trimethyl-3H-indolium chloride	[1]
CAS Number	110992-55-7	[1][7]
Molecular Formula	C ₃₁ H ₃₄ Cl ₂ N ₂	[1][7]
Molecular Weight	505.52 g/mol	[1]
Appearance	Solid	
Melting Point	116.7 - 128.0 °C	[1]
Purity (Dye Content)	≥ 70%	[1]
Storage Temperature	-20°C	[8][9]

Table 2: Photophysical Properties of IR-797 Chloride

Note: Specific experimental values for Molar Extinction Coefficient and Quantum Yield for **IR-797 chloride** are not extensively documented in publicly available literature. The values provided reflect typical ranges for the broader class of heptamethine cyanine (Cy7) dyes.

Property	Value / Range (in Methanol)	Citations
Absorption Maximum ($\lambda_{\max}$)	~797 nm	[10]
Emission Maximum (λ_{em})	~810 - 820 nm (Estimated)	[1][3]
Molar Extinction Coefficient (ϵ)	Typically >100,000 M ⁻¹ cm ⁻¹ (Range: 27,000 - 270,000)	[1][10]
Fluorescence Quantum Yield (Φ)	0.01 - 0.33 (1% - 33%)	[1]
Stokes Shift	~15 - 25 nm (Estimated)	[10]

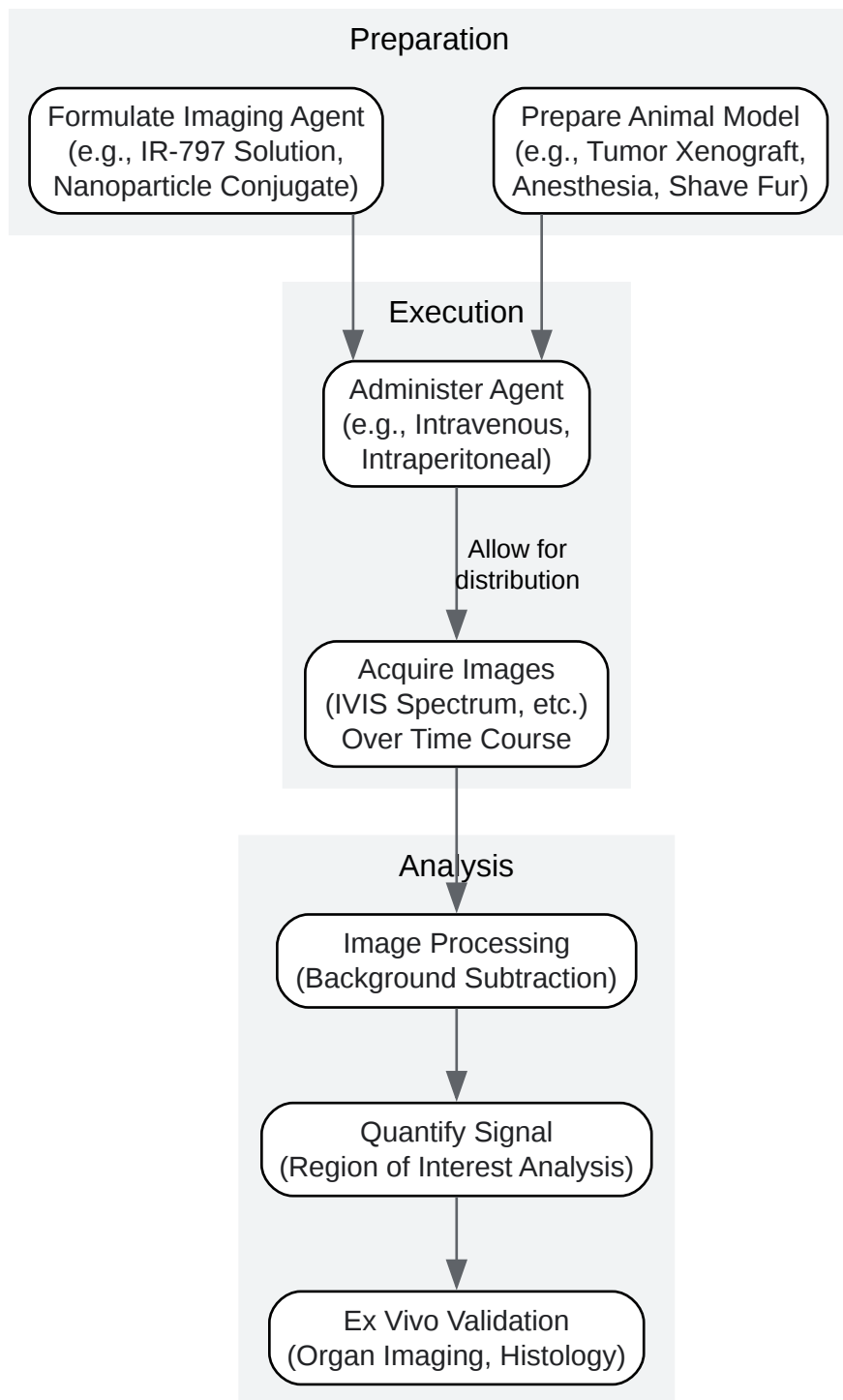
Key Applications and Workflows

IR-797 chloride's properties enable its use in several advanced research applications. The following diagrams illustrate common experimental workflows.

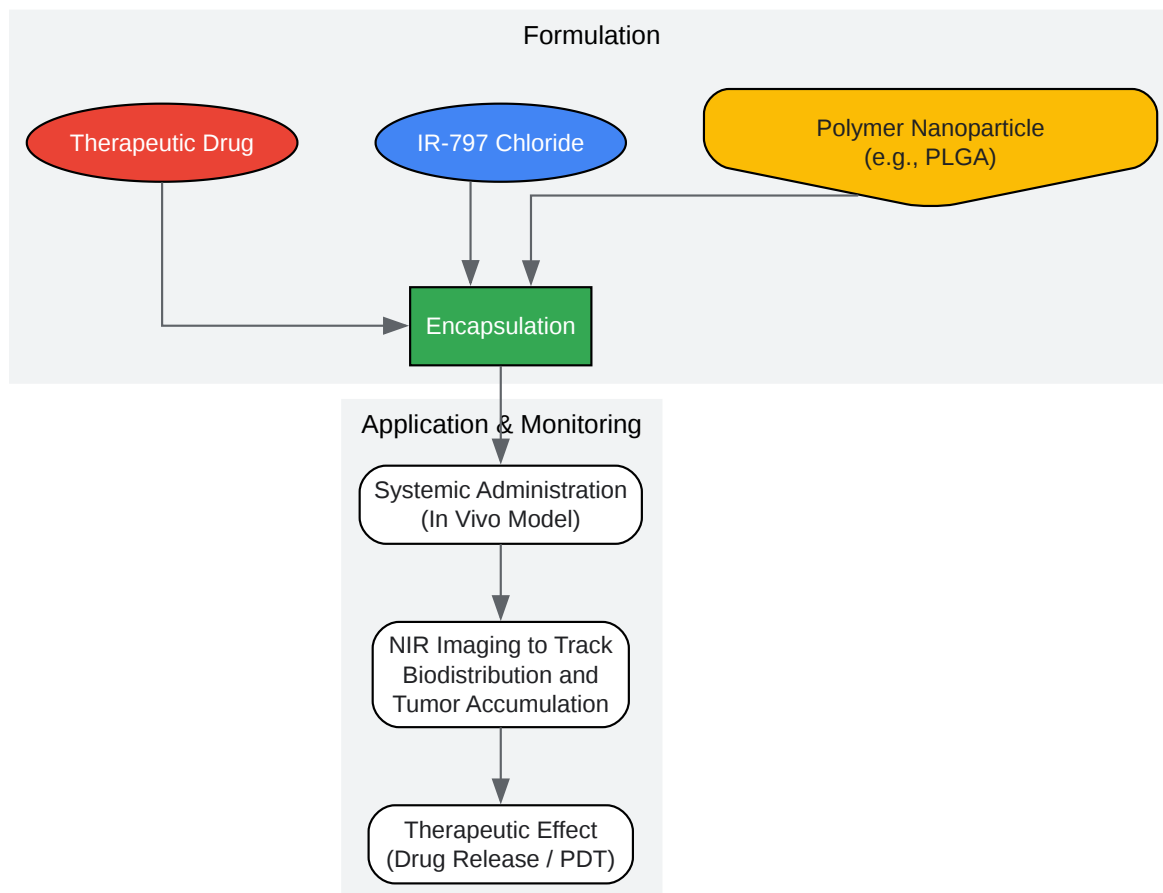
In Vivo NIR Imaging

IR-797 chloride serves as a contrast agent for visualizing biological structures and processes in vivo. Its applications range from tracking labeled cells to monitoring the biodistribution of nanoparticles.

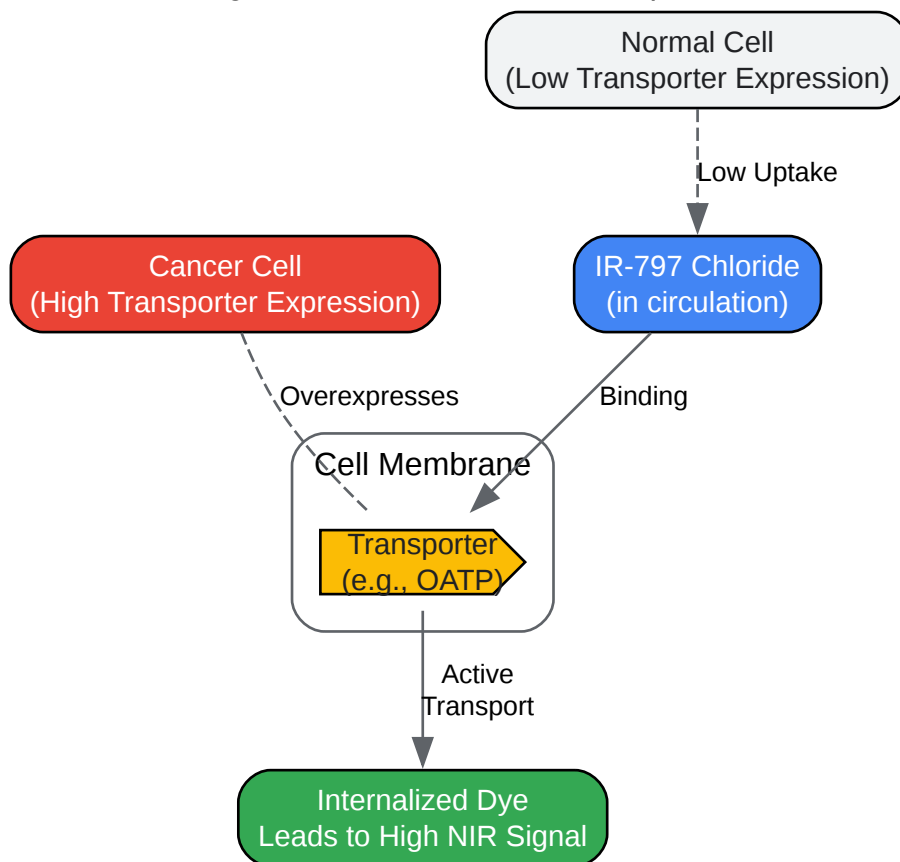
General Workflow for In Vivo NIR Imaging



Workflow for Theranostic Nanoparticle Imaging



Logic of Selective Cancer Cell Uptake



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